

JPC0323 Technical Support Center: Troubleshooting Potential Off-Target Effects

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Compound of Interest

Compound Name: JPC0323
CAS No.: 5972-45-2
Cat. No.: B10860677

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This technical support center provides researchers, scientists, and drug development professionals with guidance on potential off-target effects of **JPC0323**, a dual positive allosteric modulator (PAM) of the serotonin 5-HT_{2C} and 5-HT_{2A} receptors. The information is presented in a question-and-answer format to address specific issues that may arise during experimentation.

Frequently Asked Questions (FAQs)

Q1: What are the known primary targets of **JPC0323**?

JPC0323 is designed as a positive allosteric modulator (PAM) for the serotonin 5-HT_{2A} and 5-HT_{2C} receptors.^{[1][2]} It enhances the response of these receptors to the endogenous ligand, serotonin.

Q2: What is the selectivity profile of **JPC0323**?

JPC0323 has been shown to be highly selective. In a broad panel screening of approximately 50 G-protein coupled receptors (GPCRs) and monoamine transporters, it showed negligible displacement of orthosteric ligands.^{[3][4][5][6]} Importantly, it does not interact with the serotonin

5-HT_{2B} receptor, which is a critical feature for avoiding potential cardiac valvulopathy associated with 5-HT_{2B} agonists.[1][3]

Q3: Have any off-target interactions been identified for **JPC0323**?

Yes, while generally selective, micromolar affinity has been observed for the histamine H₃ receptor and the sigma 2 (σ 2) receptor.[3] It is important to consider these potential off-target interactions when designing experiments and interpreting data.

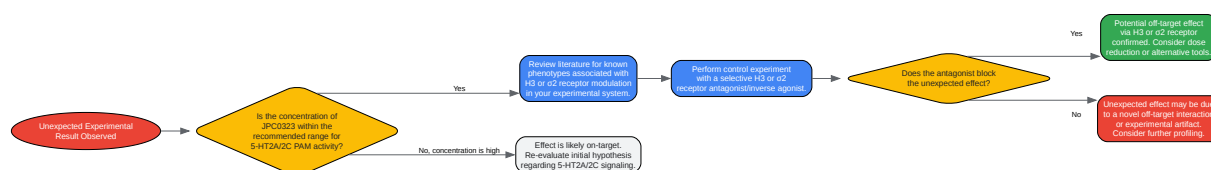
Q4: Does **JPC0323** have any activity at the hERG channel?

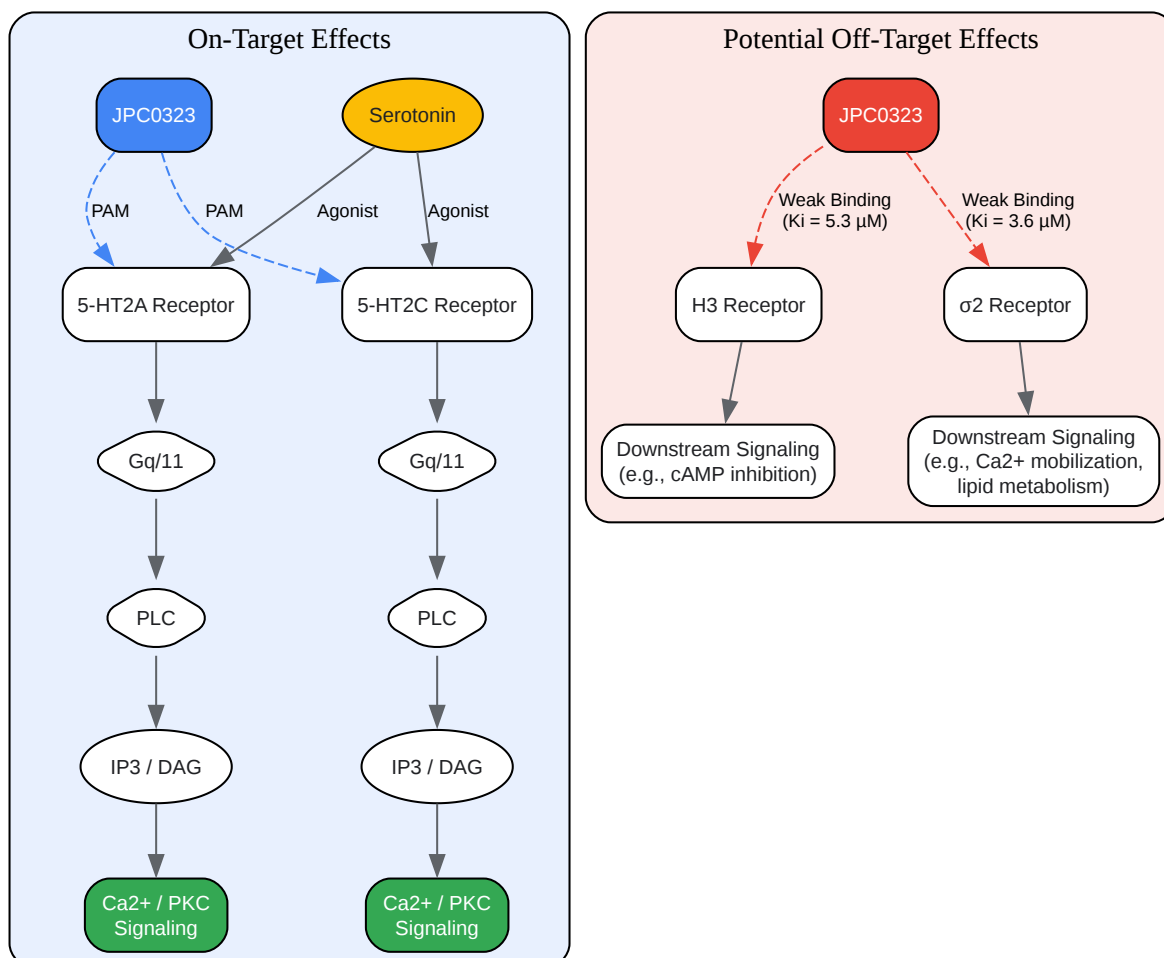
Screening assays have indicated that **JPC0323** does not displace binding to the human ether-a-go-go-related gene (hERG) potassium channel.[3] This suggests a low risk of causing cardiac arrhythmias that are sometimes associated with hERG channel inhibition.[3]

Troubleshooting Guide

Issue: Unexpected experimental results that cannot be attributed to 5-HT_{2A} or 5-HT_{2C} receptor modulation.

This could indicate a potential off-target effect of **JPC0323**. Follow this troubleshooting workflow to investigate the issue.





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